

Technical Guide to 1-Fluoro-2-iodobenzene: Safety, Handling, and Toxicological Profile

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Compound of Interest

Compound Name: 1-Fluoro-2-iodobenzene

Cat. No.: B1346556

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for **1-Fluoro-2-iodobenzene** (CAS No. 348-52-7), a versatile aromatic compound utilized as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] Its unique substitution pattern with both fluorine and iodine atoms makes it a valuable building block in organic synthesis and material science.^[1] This guide is intended to furnish researchers, scientists, and drug development professionals with detailed safety information, handling procedures, and toxicological data to ensure its safe and effective use in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-Fluoro-2-iodobenzene** is presented in the table below. This data is essential for understanding its behavior under various experimental conditions.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₄ FI	[1][2][3]
Molecular Weight	222.00 g/mol	[1][2][3]
Appearance	Colorless to light yellow, orange, or green clear liquid	[1][4][5]
Odor	Odorless	[4][5]
Melting Point	-41.5 °C / -42.7 °F	[3][4][5]
Boiling Point	188 - 189 °C / 370.4 - 372.2 °F @ 760 mmHg	[1][4][5]
Density	1.903 - 1.93 g/mL at 25 °C	[1][4][5]
Flash Point	71 °C / 159.8 °F	[3][4][5]
Refractive Index (n _{20/D})	1.5880 - 1.5920 @ 20°C	[1][6]
Vapor Density	7.66	[4][5]
Solubility	No information available	[4][5]

Hazard Identification and Classification

1-Fluoro-2-iodobenzene is classified as a hazardous chemical.[4][5] The following table summarizes its hazard classification according to the Globally Harmonized System (GHS).

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1/2A	H318: Causes serious eye damage / H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Source:[2][3][4][5][7][8]

Signal Word: Danger[2][3][8]

Primary Hazards: Corrosive, Irritant[2]

Toxicological Summary

The toxicological properties of **1-Fluoro-2-iodobenzene** have not been fully investigated.[4][5] However, based on its classification, it is harmful if swallowed and causes skin and serious eye irritation.[2][4][5] Inhalation of high vapor concentrations may lead to symptoms such as headache, dizziness, tiredness, nausea, and vomiting.[4][5]

Toxicological Endpoint	Result/Information
Acute Oral Toxicity	Category 4 (Harmful if swallowed)
Mutagenic Effects	No information available
Reproductive Effects	No information available
Developmental Effects	No information available
Teratogenicity	No information available
Carcinogenicity	Not listed by IARC, NTP, ACGIH, OSHA, or Mexico
Specific Target Organ Toxicity (Single Exposure)	Respiratory system
Specific Target Organ Toxicity (Repeated Exposure)	None known
Aspiration Hazard	No information available

Source:[4][5]

Experimental Protocols

While specific toxicological studies for **1-Fluoro-2-iodobenzene** are not readily available in the public domain, the following sections describe standardized OECD guidelines that would be used to assess the skin irritation and acute oral toxicity of such a chemical.

Skin Irritation Testing (Based on OECD Guideline 439)

This in vitro method utilizes a reconstructed human epidermis (RhE) model to assess the potential of a substance to cause skin irritation.[1][4][9]

Principle: The test chemical is applied topically to the RhE tissue. Skin irritation is identified by its ability to decrease cell viability below a defined threshold ($\leq 50\%$).[5][9] Cell viability is measured by the enzymatic conversion of the vital dye MTT (3-(4,5-Dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) into a blue formazan salt, which is then quantified spectrophotometrically after extraction from the tissue.[5]

Methodology:

- Tissue Preparation: Commercially available RhE models are equilibrated in culture medium. [\[1\]](#)
- Test Substance Application: A defined amount of the test substance (e.g., 30 µL for liquids or 25 mg for solids) is applied to the surface of the RhE tissue in triplicate. [\[5\]](#)
- Controls: Negative (e.g., ultrapure water) and positive (e.g., 5% SDS) controls are run concurrently. [\[5\]](#)
- Incubation: The treated tissues are incubated for a specified period (e.g., 60 minutes). [\[5\]](#)
- Rinsing and Recovery: The test substance is washed off, and the tissues are transferred to fresh medium for a recovery period (e.g., 42 hours). [\[5\]](#)
- Viability Assessment: Tissues are incubated with MTT solution for approximately 3 hours. The formazan salt is then extracted, and the optical density is measured.
- Classification: If the mean tissue viability is reduced to $\leq 50\%$ of the negative control, the substance is classified as a skin irritant. [\[4\]](#)[\[5\]](#)[\[9\]](#)

Acute Oral Toxicity – Acute Toxic Class Method (Based on OECD Guideline 423)

This method is used to estimate the acute oral toxicity of a substance. It involves a stepwise procedure with the use of a minimal number of animals.

Principle: The method uses a set of defined starting doses (e.g., 5, 50, 300, and 2000 mg/kg body weight). The outcome of testing at one dose level determines the next step. The objective is to identify the dose that causes mortality or evident toxicity.

Methodology:

- Animal Selection: Healthy, young adult rodents of a single sex (females are generally preferred) are used.

- **Housing and Fasting:** Animals are caged individually and fasted prior to dosing.
- **Dose Administration:** The test substance is administered orally by gavage in a single dose.
- **Stepwise Procedure:**
 - Testing is initiated using a starting dose (selected based on available information) in a group of three animals.
 - If mortality occurs, the test is repeated at a lower dose.
 - If no mortality occurs, the test is repeated at a higher dose.
- **Observations:** Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.[\[2\]](#)
- **Necropsy:** All animals are subjected to a gross necropsy at the end of the observation period.
- **Classification:** The substance is classified into one of five toxicity categories based on the observed mortality at the tested dose levels.

Handling, Storage, and Emergency Procedures

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[4\]](#)[\[5\]](#)
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin contact.[\[4\]](#)
- **Respiratory Protection:** Use only in a well-ventilated area. If needed, use a NIOSH/MSHA approved respirator.

Handling and Storage

- **Handling:** Wash hands and any exposed skin thoroughly after handling.[\[4\]](#) Do not eat, drink, or smoke when using this product.[\[4\]](#) Avoid breathing dust, fume, gas, mist, vapors, or spray.

[4] Keep away from open flames, hot surfaces, and sources of ignition.[4][10]

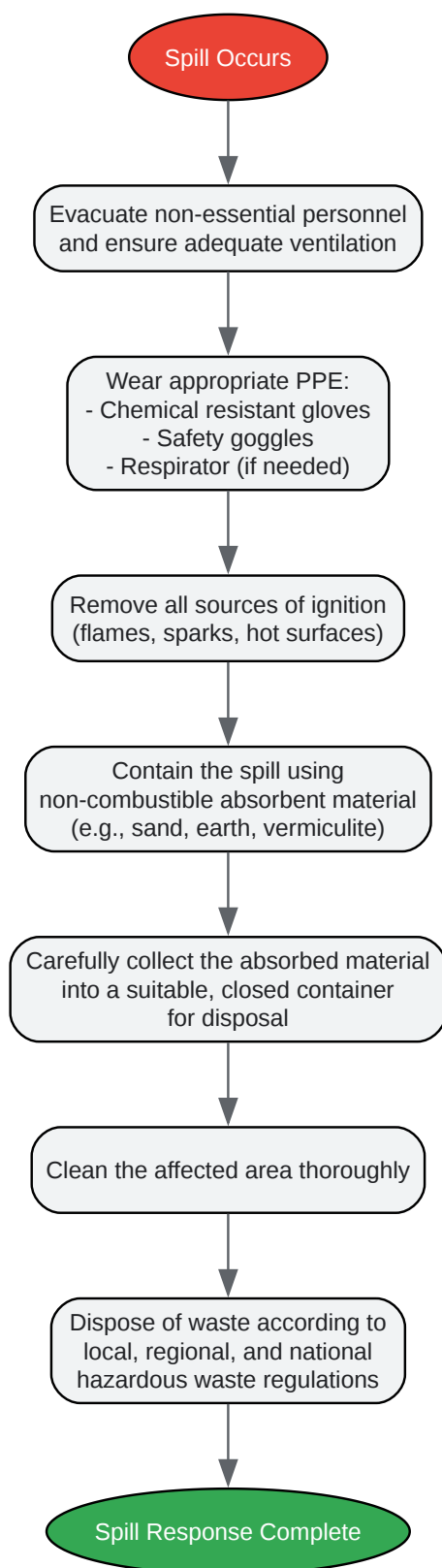
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][4][5] Keep away from heat, sparks, and flame.[3][4] This material is light-sensitive and may darken in color during storage; protect from direct sunlight.[3][4][5] Store under an inert gas atmosphere.[7]

First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[4][5]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[4][5]
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor/physician if you feel unwell.[4][5]
- Ingestion: Clean mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[3][4][5]

Spill Response Workflow

The following diagram outlines the logical steps for responding to a spill of **1-Fluoro-2-iodobenzene**.



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Workflow for handling a **1-Fluoro-2-iodobenzene** spill.

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[4][5] It is imperative to consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[4][5] Dispose of contents and container to an approved waste disposal plant.[4][5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[4] Water mist may be used to cool closed containers.[4]
- Specific Hazards: The material is combustible and containers may explode when heated.[4]
- Hazardous Combustion Products: Carbon monoxide (CO), carbon dioxide (CO₂), hydrogen iodide, and hydrogen chloride gas.[4]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode, and full protective gear.[4]

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Phone: (601) 213-4426

Email: info@benchchem.com